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Technical Support Center: Addressing Variability in Jak1/tyk2-IN-1 Cellular Response

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Compound of Interest		
Compound Name:	Jak1/tyk2-IN-1	
Cat. No.:	B15142297	Get Quote

Welcome to the technical support center for **Jak1/tyk2-IN-1**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting and understanding the variability in cellular responses observed during experiments with this dual JAK1 and TYK2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for Jak1/tyk2-IN-1?

A1: **Jak1/tyk2-IN-1** is a small molecule inhibitor that targets the Janus kinase (JAK) family members JAK1 and Tyrosine Kinase 2 (TYK2).[1] These kinases are crucial for the signaling of various cytokines involved in inflammatory and immune responses.[1][2] By inhibiting JAK1 and TYK2, this compound blocks the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, which in turn prevents the translocation of STATs to the nucleus and the subsequent transcription of pro-inflammatory genes.[2]

Q2: Which cytokine signaling pathways are affected by **Jak1/tyk2-IN-1**?

A2: Given its dual specificity for JAK1 and TYK2, **Jak1/tyk2-IN-1** primarily inhibits the signaling of cytokines that utilize these kinases. This includes the pathways for Type I interferons (e.g., IFN-α), the IL-10 family, and the IL-12/IL-23 family of cytokines.[1][3] Inhibition of these pathways can modulate the differentiation and function of various immune cells, including T helper cells (Th1, Th2, and Th17).



Q3: What is the selectivity profile of **Jak1/tyk2-IN-1** against other JAK family members?

A3: While "Jak1/tyk2-IN-1" is designed to be a dual inhibitor of JAK1 and TYK2, like many kinase inhibitors, it may exhibit some activity against other JAK family members, such as JAK2 and JAK3. The degree of selectivity is a critical factor in determining its cellular effects and potential off-target toxicities. Below is a table with representative IC50 values for a potent and selective dual JAK1/TYK2 inhibitor, which can be used as a reference point.

Quantitative Data Summary

Table 1: Representative Biochemical Potency and Selectivity of a Dual JAK1/TYK2 Inhibitor

Target Kinase	IC50 (nM)
JAK1	17
TYK2	23
JAK2	77
JAK3	6494

Data is representative of a highly selective dual JAK1/TYK2 inhibitor and may not reflect the exact values for "Jak1/tyk2-IN-1".[1]

Table 2: Representative Cellular Activity in Human Whole Blood Assays

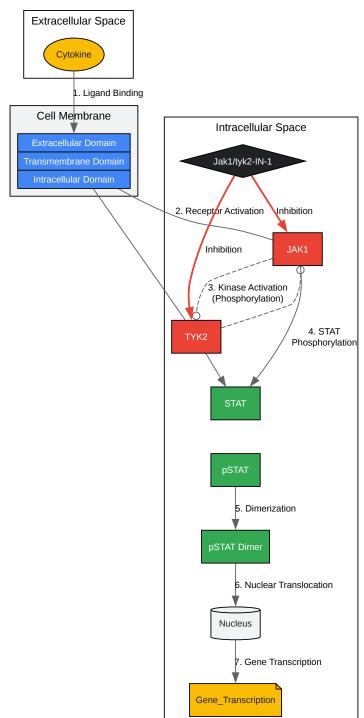
Pathway (Stimulant)	Cellular Target & Readout	IC50 (nM)
Type I IFN (IFNα)	pSTAT	30
IL-12	pSTAT4	65
IL-23	pSTAT3	120
IL-6	pSTAT1 (CD3+ cells)	81

Data is representative and demonstrates the translation from biochemical to cellular activity.[1]



Signaling Pathway Diagram

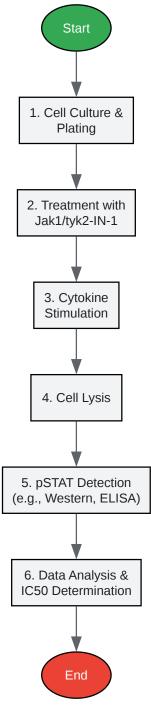




JAK1/TYK2 Signaling Pathway and Point of Inhibition



General Workflow for Assessing Jak1/tyk2-IN-1 Cellular Potency



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